

3-Ethyl-4-methylpentanoic Acid: A Technical Guide to Safety and Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-4-methylpentanoic acid

Cat. No.: B2598033

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazards associated with **3-Ethyl-4-methylpentanoic acid**. The document is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development who may handle or be exposed to this compound. This guide consolidates available data on the physicochemical properties, toxicological profile, and hazard classifications of **3-Ethyl-4-methylpentanoic acid**. Detailed experimental protocols for assessing skin and eye irritation, based on internationally recognized guidelines, are also presented. The information herein is designed to promote safe handling practices and to mitigate potential risks in a laboratory or industrial setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Ethyl-4-methylpentanoic acid** is presented in the table below. These properties are essential for understanding the substance's behavior and for implementing appropriate safety and handling procedures.

Property	Value	Source
Molecular Formula	C8H16O2	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
IUPAC Name	3-ethyl-4-methylpentanoic acid	PubChem[1]
CAS Number	60308-89-6	PubChem
Appearance	Not explicitly stated; likely a liquid at room temperature	Inferred from structure
SMILES	<chem>CCC(CC(=O)O)C(C)C</chem>	PubChem[1]
InChIKey	JOTRMYCCALXLNJ-UHFFFAOYSA-N	PubChem[1]

Hazard Identification and GHS Classification

3-Ethyl-4-methylpentanoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties to the skin, eyes, and respiratory tract.

GHS Hazard Summary

The following table summarizes the GHS hazard classification for **3-Ethyl-4-methylpentanoic acid**.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Irritant	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 1	Corrosive	Danger	H318: Causes serious eye damage[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Irritant	Warning	H335: May cause respiratory irritation[1]
Acute Toxicity (Oral)	Category 4	Irritant	Warning	H302: Harmful if swallowed (for the stereoisomer (3R)-3-ethyl-4-methylpentanoic acid)[2]

Precautionary Statements

A comprehensive list of precautionary statements is provided in the PubChem database. Key recommendations include:

- **Prevention:** Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling.
- **Response:** If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- **Storage:** Store in a well-ventilated place. Keep container tightly closed.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Detailed toxicological studies on **3-Ethyl-4-methylpentanoic acid** are limited. However, based on its GHS classification and data from structurally related compounds, the following toxicological profile can be inferred.

Acute Toxicity

Quantitative data on the acute toxicity of **3-Ethyl-4-methylpentanoic acid** is not readily available. However, a stereoisomer, (3R)-**3-ethyl-4-methylpentanoic acid**, is classified as Acute Toxicity Category 4 (Oral), with the hazard statement "Harmful if swallowed".^[2] Similarly, 3-Ethyl-2-methylpentanoic acid is also classified as harmful if swallowed.^[3] For a structurally related compound, 4-Methylpentanoic acid, an oral LD50 of 2050 mg/kg has been reported in rats.^[4]

Route of Exposure	Species	Value	Classification	Source
Oral	Rat	LD50: 2050 mg/kg (for 4-Methylpentanoic acid)	Not classified for 3-Ethyl-4-methylpentanoic acid	Chemsrc ^[4]
Dermal	-	No data available	-	-
Inhalation	-	No data available	-	-

Skin Irritation

3-Ethyl-4-methylpentanoic acid is classified as a skin irritant (Category 2).^[1] This indicates that direct contact with the skin is likely to cause reversible inflammatory reactions.

Eye Irritation

The compound is classified as causing serious eye damage (Category 1).^[1] This suggests that contact with the eyes can lead to irreversible damage.

Respiratory Tract Irritation

3-Ethyl-4-methylpentanoic acid may cause respiratory irritation (STOT SE Category 3).^[1]

Inhalation of vapors or aerosols should be avoided.

Experimental Protocols

The following sections describe the general methodologies for assessing the skin and eye irritation potential of a chemical substance, based on OECD Test Guidelines. These protocols provide a framework for the type of studies that would be conducted to determine the hazards of **3-Ethyl-4-methylpentanoic acid**.

Skin Irritation Testing (based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause reversible inflammatory changes to the skin.

Test Animal: Healthy, young adult albino rabbits.

Procedure:

- Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.
- The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area (approximately 6 cm²) of the clipped skin.
- The treated area is covered with a gauze patch and non-irritating tape.
- The exposure duration is typically 4 hours.
- After exposure, the patch and any residual test substance are removed.
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- The severity of the skin reactions is scored according to a standardized grading system.

Eye Irritation Testing (based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause damage to the eye.

Test Animal: Healthy, young adult albino rabbits.

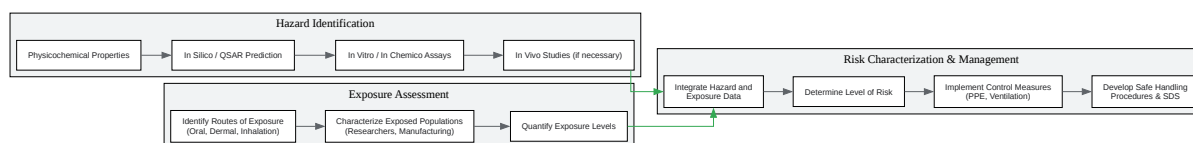
Procedure:

- Both eyes of each animal are examined for any pre-existing irritation or defects within 24 hours before the test.
- A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.
- The eyelids are gently held together for about one second to prevent loss of the material.
- The eyes are examined for ocular lesions (in the cornea, iris, and conjunctiva) at 1, 24, 48, and 72 hours after application.
- The severity of the eye reactions is scored based on a standardized scale.

Visualizations

Chemical Safety Assessment Workflow

The following diagram illustrates a typical workflow for assessing the safety and hazards of a chemical substance like **3-Ethyl-4-methylpentanoic acid**.

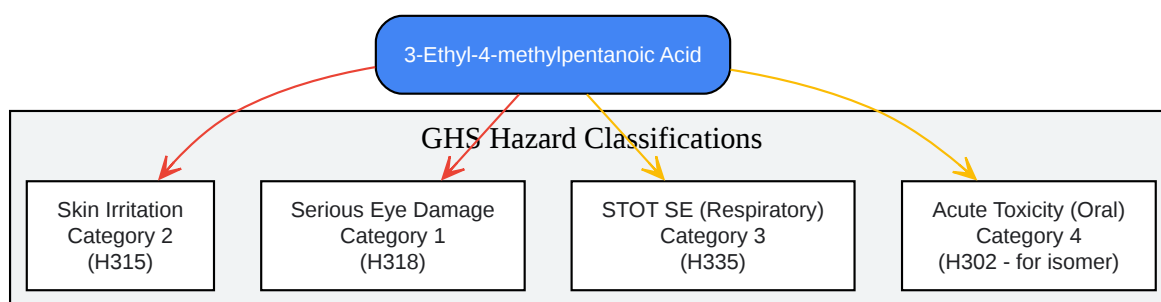


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Caption: Workflow for Chemical Safety Assessment.

GHS Hazard Classification for 3-Ethyl-4-methylpentanoic Acid

This diagram visualizes the GHS hazard classifications for **3-Ethyl-4-methylpentanoic acid**.



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Caption: GHS Hazards of **3-Ethyl-4-methylpentanoic Acid**.

Handling and Storage

Given the hazardous nature of **3-Ethyl-4-methylpentanoic acid**, strict safety precautions should be followed during handling and storage.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Conclusion

3-Ethyl-4-methylpentanoic acid is a hazardous chemical that requires careful handling. It is a skin and respiratory irritant and can cause serious eye damage. While specific quantitative toxicological data is limited, the available information from its GHS classification and data on related compounds underscore the need for stringent safety protocols. All personnel handling this substance should be thoroughly familiar with its hazards and adhere to the recommended safety, handling, and storage procedures outlined in this guide and in the substance's Safety Data Sheet (SDS).

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References

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Phone: (601) 213-4426
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